

2-bromoacetamide vs 2-chloroacetamide isostructural comparison

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Compound Focus: 2-Bromoacetamide

CAS No.: 683-57-8

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Crystallographic Comparison

The table below summarizes the key crystal structure data for direct comparison.

Property	2-Bromoacetamide [1] [2]	2-Chloroacetamide [1] [3] [2]
Chemical Formula	C ₂ H ₄ BrNO	C ₂ H ₄ ClNO
Molecular Weight	137.97 g·mol ⁻¹	93.51 g·mol ⁻¹
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /c
Z (Molecules/Unit Cell)	4	4
a, b, c (Å)	10.373 (4), 5.1899 (14), 7.557 (3)	Information missing from search results
β (°)	99.94 (3)	Information missing from search results
Hydrogen Bonding	N—H...O, C—H...O, C—H...Br	N—H...O, C—H...O

The primary experimental evidence for their isostructural nature comes from X-ray crystallography. A 2024 study determined the crystal structure of **2-bromoacetamide** and explicitly states that it is **isostructural to 2-chloroacetamide** [1] [2]. This means both compounds crystallize in the same space group with similar unit cell parameters and form analogous supramolecular structures.

Experimental Protocols

The methodologies for determining these structures and key findings are outlined below.

• Synthesis & Crystallization

- **2-Bromoacetamide**: The compound was used as purchased. Single crystals suitable for X-ray diffraction were obtained by **crystallization from petroleum ether** (boiling range 313–333 K) [1] [2].
- **2-Chloroacetamide**: According to literature, it can be produced by the **ammonolysis of esters of chloroacetic acid** [3].

• X-ray Data Collection & Refinement

The following protocol is based on the procedure used for **2-bromoacetamide**, which is standard for small molecule crystallography [1] [2]:

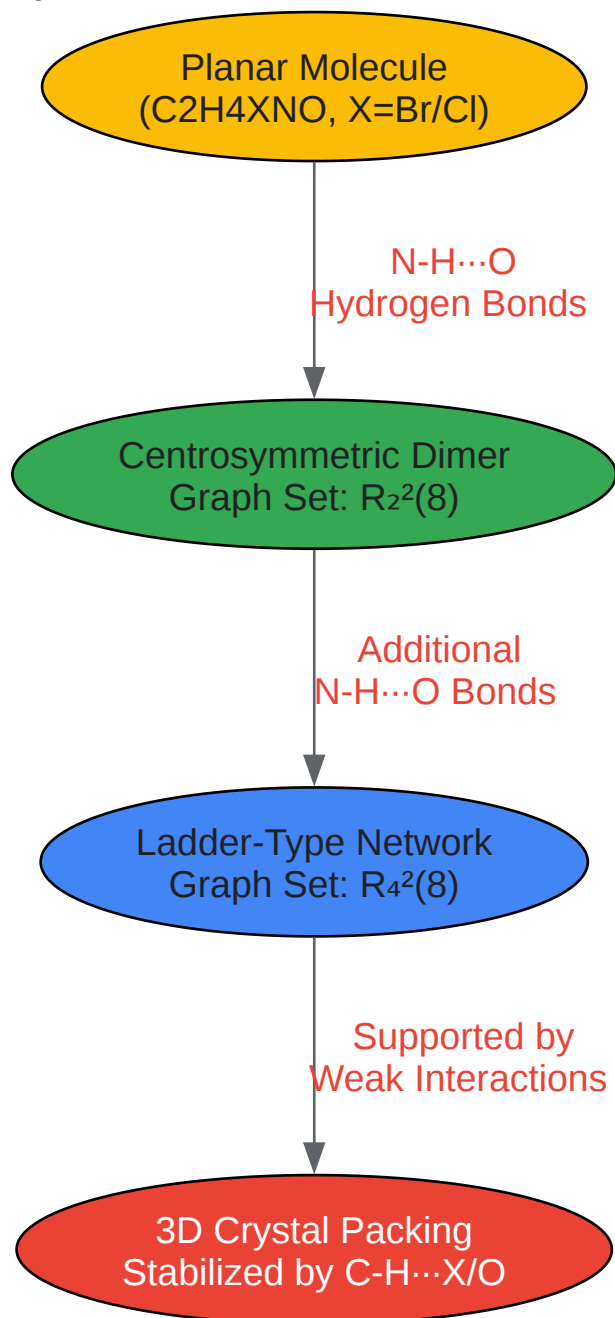
- **Data Collection**: A single crystal (0.11 × 0.09 × 0.04 mm) was mounted on a Stoe Stadivari diffractometer.
- **Conditions**: Data was collected at **93 K** using **Mo K α radiation** ($\lambda = 0.71073 \text{ \AA}$).
- **Structure Solution**: The structure was solved using intrinsic phasing methods with **SHELXT2018/2**.
- **Refinement**: The model was refined with **SHELXL2019/2** using a full-matrix least-squares method on F^2 . Hydrogen atom positions were refined using a mixture of independent and constrained refinement.

• Key Structural Findings

- **Molecular Arrangement**: Both molecules are almost planar and form centrosymmetric dimers in the crystal held together by strong **N—H \cdots O hydrogen bonds**, characterized by the graph-set motif **R $_2^2(8)$** [1] [2]. This dimer is a characteristic motif for primary carboxamides.
- **Ladder-Type Network**: These dimers are further connected via additional N—H \cdots O bonds into a **ladder-type network**, which can be described by the graph set **R $_4^2(8)$** [1] [2].
- **Secondary Interactions**: The overall crystal packing is stabilized by weaker interactions. In **2-bromoacetamide**, these include **C—H \cdots O** and **C—H \cdots Br** contacts, while 2-chloroacetamide features C—H \cdots O interactions [1] [2].

The diagram below illustrates this shared hydrogen-bonded network that defines their isostructural relationship.

Hydrogen Bond Network in Isostructural Acetamides



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Interpretation Guide

- **Isostructural Confirmation:** The key evidence is their crystallization in the **same monoclinic space group (P2₁/c)** with **four molecules per unit cell (Z=4)** and the formation of identical hydrogen-bonded dimer and ladder motifs [1] [2].
- **Impact of Halogen Atom:** While the overall packing is the same, the different sizes and polarizabilities of the bromine and chlorine atoms cause slight variations in unit cell parameters and influence the strength and geometry of weaker intermolecular interactions, such as the C—H…X contacts [1].

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References

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2. (IUCr) 2-Bromoacetamide [journals.iucr.org]
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